

2-Chloro-N-(2-chloropropyl)acetamide: Technical Profile & Synthetic Utility

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Compound of Interest

Compound Name: 2-chloro-N-(2-chloropropyl)acetamide

CAS No.: 100791-98-8

Cat. No.: B2947313

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Executive Summary

2-chloro-N-(2-chloropropyl)acetamide (CAS 100791-98-8) is a bifunctional organic intermediate characterized by two distinct electrophilic sites: an

-chloroacetamide moiety and a

-chloropropyl chain. While structurally analogous to the side-chain moieties of chloroacetanilide herbicides (e.g., Metolachlor), its primary utility lies in its role as a bis-electrophile for the synthesis of nitrogen- and oxygen-containing heterocycles. This guide details its physicochemical properties, synthesis protocols, reactivity profiles, and safety considerations.

Chemical Identity & Physicochemical Profile[1][2][3][4]

This compound is an aliphatic amide featuring a secondary amine backbone substituted with a chloroacetyl group and a 2-chloropropyl chain.

Identification Data

Parameter	Detail
CAS Registry Number	100791-98-8
IUPAC Name	2-chloro-N-(2-chloropropyl)acetamide
Molecular Formula	C
	H
	Cl
	NO
Molecular Weight	170.04 g/mol
SMILES	<chem>CC(Cl)CNC(=O)CCl</chem>
InChI Key	QVPDZTDSBXMVOO-UHFFFAOYSA-N (Monohydrochloride form analog)
Structure Description	Secondary amide with terminal Cl on the acetyl group and internal Cl on the propyl chain.

Physicochemical Properties (Experimental & Predicted)

Note: Specific experimental data for this CAS is limited; values below are synthesized from homolog data and computational models.

Property	Value / Description
Physical State	Liquid (at STP) or low-melting solid
Boiling Point	~115–120 °C (at 1–2 mmHg) / Predicted: ~270 °C (at 760 mmHg)
Density	~1.25 g/cm ³ (Predicted)
Solubility	Soluble in DCM, Chloroform, Ethyl Acetate, Methanol. ^[1] Sparingly soluble in water.
Partition Coefficient (LogP)	~0.8–1.1 (Predicted)
Reactivity	High (Alkylating agent; susceptible to hydrolysis)

Synthesis & Production Logic

The synthesis of **2-chloro-N-(2-chloropropyl)acetamide** follows a classic Schotten-Baumann acylation pathway. The causality behind the choice of reagents and conditions is critical to prevent polymerization or self-alkylation.

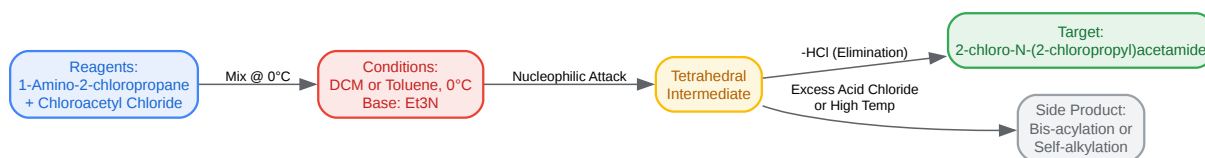
Reaction Mechanism

The core transformation involves the nucleophilic attack of 1-amino-2-chloropropane (or 2-chloropropylamine) on the carbonyl carbon of chloroacetyl chloride.

- **Reagent Choice:** Chloroacetyl chloride is preferred over chloroacetic anhydride due to higher reactivity, ensuring complete conversion of the sterically hindered secondary amine (if present) or the primary amine.
- **Base Selection:** A non-nucleophilic base (e.g., Triethylamine or DIPEA) is essential to scavenge the HCl byproduct without attacking the alkyl chloride sites.

DOT Diagram: Synthetic Pathway

The following diagram illustrates the synthesis workflow and the competing side reactions that must be controlled.



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Caption: Figure 1. Step-wise synthetic pathway for **2-chloro-N-(2-chloropropyl)acetamide** showing critical process control points.

Detailed Experimental Protocol

- Preparation: Charge a 3-neck round-bottom flask with 1-amino-2-chloropropane hydrochloride (1.0 eq) and dry Dichloromethane (DCM) (10 V).
- Neutralization: Cool to 0°C. Add Triethylamine (TEA) (2.2 eq) dropwise. Why? The first equivalent frees the amine; the second scavenges the HCl generated during acylation.
- Acylation: Add Chloroacetyl chloride (1.05 eq) dissolved in DCM dropwise over 30 minutes, maintaining internal temperature <5°C. Control: Exotherms can lead to bis-acylation.
- Workup: Quench with water. Wash organic layer with 1N HCl (to remove unreacted amine) and saturated NaHCO (to remove acid).
- Isolation: Dry over MgSO, filter, and concentrate under reduced pressure.

Reactivity & Applications

Bis-Electrophilic Nature

This molecule possesses two electrophilic carbons:

- C-Cl (Acyl): Highly reactive toward nucleophilic substitution (S

2).

- C-Cl (Alkyl): Moderately reactive, requiring stronger nucleophiles or elevated temperatures.

Heterocycle Synthesis

The primary application of this scaffold is in cyclization reactions. Treating CAS 100791-98-8 with dinucleophiles (e.g., hydrazine, primary amines, or thiols) can yield 6-membered heterocycles such as piperazinones or morpholinones.

Agrochemical Relevance

While not an active ingredient itself, this compound serves as a structural reference standard for impurities in chloroacetanilide herbicides (e.g., Metolachlor, Alachlor). In metabolic studies, the cleavage of the aromatic ring or degradation of the side chain can yield similar aliphatic chloroacetamides, making this compound valuable for:

- Impurity Profiling: Validating HPLC retention times for process byproducts.
- Toxicology: Assessing the genotoxic potential of alkylating chloroacetamide metabolites.

Analytical Characterization

To validate the identity of CAS 100791-98-8, a multi-modal approach is required.

Mass Spectrometry (GC-MS)

- Molecular Ion: m/z 169/171/173 (due to two Cl atoms).
- Isotope Pattern: A characteristic 9:6:1 intensity ratio for M, M+2, and M+4 peaks confirms the presence of two chlorine atoms.
- Fragmentation: Loss of -CH

Cl (m/z 49) is a dominant pathway.

Nuclear Magnetic Resonance (^1H NMR)

- Solvent: CDCl₃

- 1.5 ppm (d): Methyl group (-CH₃) on the propyl chain.
- 4.0 ppm (s): Chloroacetyl protons (-CO-CH₂-Cl).
- 4.2 ppm (m): Methine proton (-CH-Cl).
- 3.4-3.6 ppm (m): Methylene protons adjacent to Nitrogen (-NH-CH₂-).
- 7.0 ppm (br): Amide NH.

Safety & Handling (HSE)

Warning: This compound is a potent alkylating agent.

- GHS Classification:
 - Skin Irrit. 2 (H315): Causes skin irritation.[\[2\]](#)[\[3\]](#)
 - Eye Irrit. 2A (H319): Causes serious eye irritation.
 - STOT SE 3 (H335): May cause respiratory irritation.
 - Skin Sens. 1 (H317): May cause an allergic skin reaction.
- Handling Protocol:
 - PPE: Nitrile gloves (double-gloved recommended), safety goggles, and lab coat.
 - Ventilation: All operations must be performed inside a certified chemical fume hood.
 - Decontamination: Spills should be treated with a dilute ammonia or hydroxide solution to hydrolyze the chloroacetyl group before disposal.

References

- PubChem. (2025).[4] Compound Summary: **2-chloro-N-(2-chloropropyl)acetamide**.[5] National Library of Medicine. Retrieved from [[Link](#)]
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